

O-Methylmurrayamine A: A Comprehensive Review for Cancer Research

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	O-Methylmurrayamine A	
Cat. No.:	B1255133	Get Quote

An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

O-Methylmurrayamine A is a pyranocarbazole alkaloid isolated from the leaves of Murraya koenigii, a plant widely used in traditional medicine.[1][2] Recent preclinical studies have highlighted its potential as an anti-cancer agent, particularly in the context of colon cancer. This technical guide provides a comprehensive review of the existing literature on **O-Methylmurrayamine A**, focusing on its mechanism of action, experimental data, and relevant protocols to support further cancer research and drug development efforts.

Anti-Proliferative Activity and Cytotoxicity

O-Methylmurrayamine A has demonstrated potent anti-proliferative activity against human colon cancer cell lines. The primary quantitative data available pertains to its effect on DLD-1 colon cancer cells.



Cell Line	Compound	IC50 Value (μΜ)	Non- Cancerous Cell Lines (Cytotoxicity)	Reference
DLD-1	O- Methylmurrayami ne A	17.9	No significant cytotoxicity in HEK-293 and HaCaT cells	[1][2]
DLD-1	Murrayazoline (for comparison)	5.7	No significant cytotoxicity in HEK-293 and HaCaT cells	[1][2]

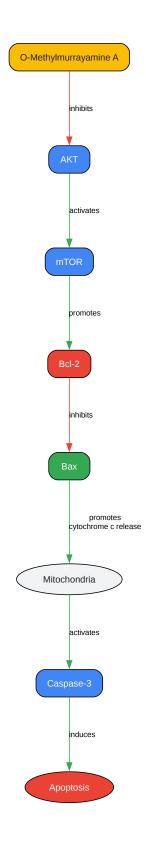
Mechanism of Action: Induction of Apoptosis and Cell Cycle Arrest

The anti-cancer effects of **O-Methylmurrayamine A** in DLD-1 colon cancer cells are attributed to its ability to induce mitochondrial apoptosis and cause cell cycle arrest at the G2/M phase.[1] [2] This is achieved through the downregulation of the mTOR/AKT signaling pathway.[1][2]

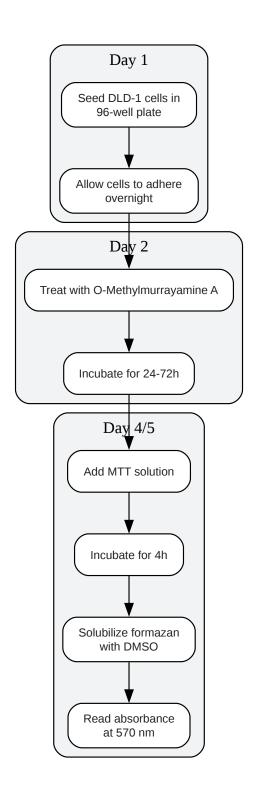
Signaling Pathway

O-Methylmurrayamine A treatment leads to the downregulation of the Akt/mTOR pathway, a critical signaling cascade for cell survival and proliferation.[1][2] This inhibition subsequently leads to an increased Bax/Bcl-2 protein expression ratio and the activation of caspase-3, culminating in caspase-dependent apoptosis.[1][2]









Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. researchgate.net [researchgate.net]
- 2. Anti-colon cancer activity of Murraya koenigii leaves is due to constituent murrayazoline and O-methylmurrayamine A induced mTOR/AKT downregulation and mitochondrial apoptosis - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [O-Methylmurrayamine A: A Comprehensive Review for Cancer Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1255133#o-methylmurrayamine-a-literature-review-for-cancer-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote



Check Availability & Pricing



BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com